

Application Notes and Protocols for Bromopropylate in Varroa destructor Control

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Compound of Interest

Compound Name: Bromopropylate

Cat. No.: B1667929

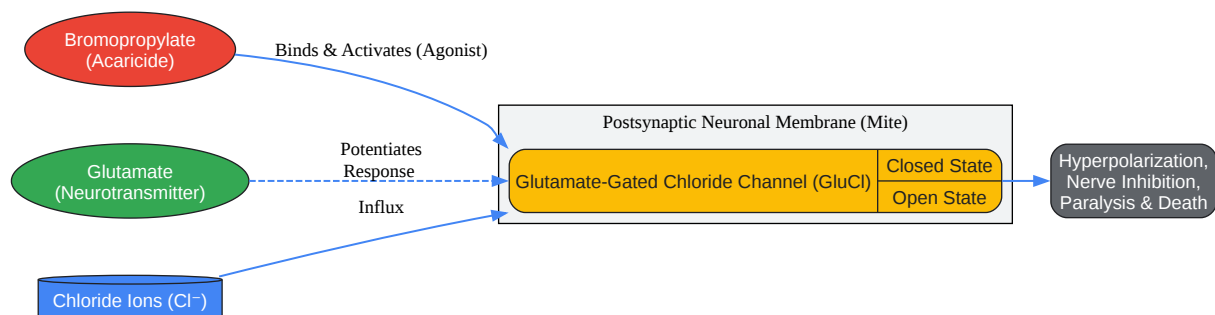
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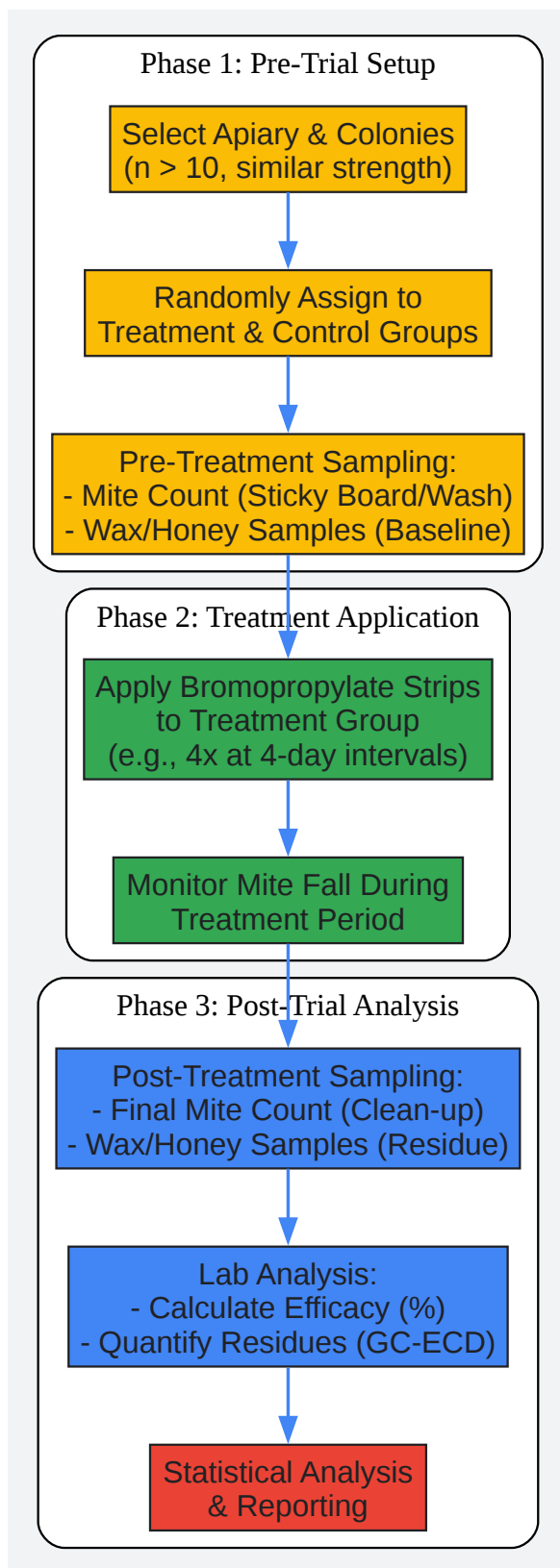
Disclaimer: **Bromopropylate** is an organochlorine acaricide that is no longer authorized for use in apiculture in many regions, including the European Union (banned since 2010), due to significant concerns regarding its persistence and accumulation in beeswax.[1] Its use is also restricted in other areas, such as the United States.[1] These notes are intended for researchers, scientists, and drug development professionals for informational and historical research purposes only and do not constitute a recommendation for use.

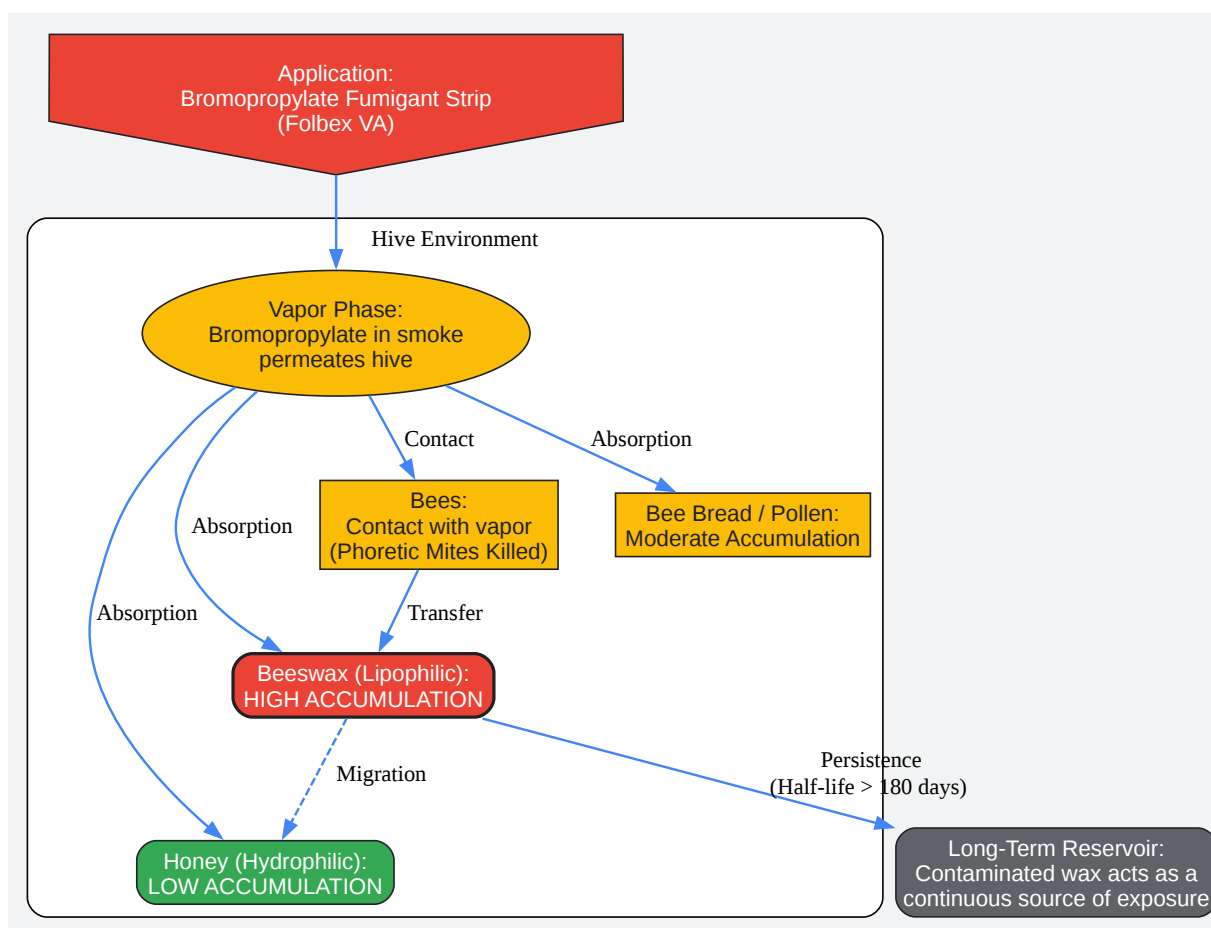
Overview and Mechanism of Action

Bromopropylate (isopropyl 4,4'-dibromobenzilate) is a non-systemic acaricide with contact action.[2][3] It was historically marketed under the trade name Folbex VA as a fumigant strip for the control of the parasitic mite *Varroa destructor* in honey bee (*Apis mellifera*) colonies.[3][4]

Mechanism of Action: **Bromopropylate** belongs to the diphenylcarbinol class of acaricides. Recent research has elucidated its mode of action as a mite-specific agonist of the glutamate-gated chloride channel (GluCl).[5] Upon binding, it induces persistent currents, effectively locking the channel open.[5] This leads to an influx of chloride ions into the nerve cells, causing hyperpolarization, which inhibits nerve signaling, leading to paralysis and death of the mite.[5][6] This target site is distinct from that of DDT-type compounds which act on voltage-gated sodium channels.[5][7] The selectivity of **bromopropylate** for mites over insects like honey bees is attributed to differences in the target GluCl receptor.[5]







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